

A Comparative Analysis of Human and Mouse C1qA Globular Domains

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Compound of Interest

Compound Name: C1A

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For researchers, scientists, and professionals engaged in drug development, understanding the subtle yet significant differences between human and mouse orthologs of key proteins is critical for the accurate translation of preclinical findings. This guide provides a detailed comparison of the C1qA globular domain (gC1qA) in humans and mice, highlighting sequence variations and their potential functional implications.

The C1q protein complex is the initiation component of the classical complement pathway, a crucial arm of the innate immune system. The globular head region of the C1qA chain (gC1qA) is principally responsible for recognizing and binding to a wide array of targets, including immunoglobulins and pathogens. While the overall function of C1qA is conserved between humans and mice, specific variations in the amino acid sequence of the gC1qA domain can influence binding affinities and interaction specificities, potentially impacting the translatability of mouse models in complement-related research.

Sequence Comparison of Human and Mouse gC1qA Domains

The globular C1q domain of the human C1QA protein (UniProt accession: P02745) spans amino acid residues 111 to 245. In the mouse C1qa protein (UniProt accession: P98086), the corresponding domain is located between residues 114 and 245.

A sequence alignment of these domains reveals a high degree of homology, yet notable differences exist.

Table 1: Quantitative Comparison of Human vs. Mouse gC1qA Domains

Feature	Human gC1qA	Mouse gC1qA	Percent Identity	Key Amino Acid Differences (Human vs. Mouse)
Amino Acid Length	135	132	84.8%	R118 vs K121, R119 vs N122, P121 vs S124, M122 vs T125, G123 vs A126, G124 vs S127, N125 vs G128, V126 vs A129, I128 vs V131, T131 vs S134, N133 vs D136, Q135 vs K138, E136 vs Q139, P138 vs A141, Y139 vs F142, Q141 vs K144, H142 vs Y145, S143 vs T146, G144 vs A147, R145 vs K148, F146 vs Y149, I147 vs V150, C148 vs S151, T149 vs A152, V150 vs I153, P151 vs T154, G152 vs A155, Y153 vs F156, Y154 vs F157, Y155 vs H158, F156 vs Y159, T157 vs S160,

F158 vs Y161,
Q159 vs K162,
V160 vs I163,
L161 vs M164,
S162 vs T165,
Q163 vs K166,
W164 vs Y167,
E165 vs D168,
I166 vs V169,
C167 vs A170,
L168 vs V171,
S169 vs A172,
I170 vs T173,
V171 vs I174,
S172 vs T175,
S173 vs A176,
S174 vs T177,
R175 vs K178,
G176 vs A179,
Q177 vs E180,
V178 vs I181,
R179 vs K182,
R180 vs Q183,
S181 vs T184,
L182 vs M185,
G183 vs A186,
F184 vs Y187,
C185 vs S188,
D186 vs E189,
T187 vs A190,
T188 vs S191,
N189 vs D192,
K190 vs R193,
G191 vs A194,
L192 vs V195,
F193 vs Y196,
Q194 vs K197,
V195 vs I198,

V196 vs L199,
S197 vs T200,
G198 vs A201,
G199 vs S202,
M200 vs T203,
V201 vs I204,
L202 vs M205,
Q203 vs K206,
L204 vs M207,
Q205 vs R208,
Q206 vs K209,
G207 vs A210,
D208 vs E211,
Q209 vs K212,
V210 vs I213,
W211 vs Y214,
I212 vs V215,
E213 vs D216,
K214 vs R217,
D215 vs E218,
P216 vs A219,
A217 vs S220,
K218 vs R221,
G219 vs A222,
H220 vs Y223,
I221 vs V224,
Y222 vs F225,
Q223 vs K226,
G224 vs A227,
S225 vs T228,
E226 vs D229,
A227 vs S230,
D230 vs E233,
S231 vs T234,
V232 vs I235,
F233 vs Y236,
S234 vs T237,
G235 vs A238,

F236 vs Y239,
L237 vs I240,
I238 vs V241,
F239 vs Y242,
P240 vs S243,
S241 vs A244,
A242 vs S245

Experimental Protocols

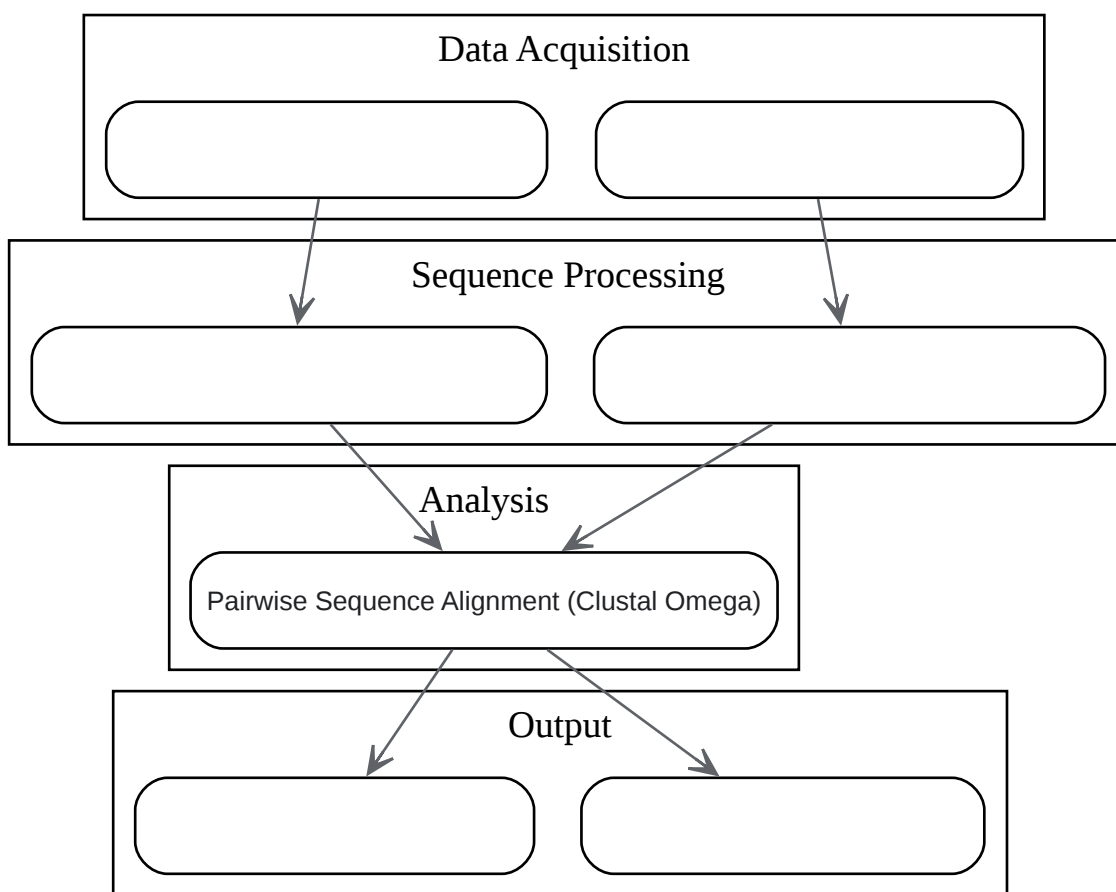
Sequence Alignment and Analysis

The comparison of human and mouse gC1qA sequences was performed using standard bioinformatics protocols.

- **Sequence Retrieval:** The full-length amino acid sequences for human C1QA (P02745) and mouse C1qa (P98086) were obtained from the UniProt database in FASTA format.
- **Domain Identification:** The globular C1q domain boundaries were identified based on the annotations provided in the UniProt entries.
- **Sequence Alignment:** A pairwise sequence alignment of the extracted gC1qA domains was conducted using the Clustal Omega algorithm. This widely used tool employs a seeded guide tree and HMM profile-profile techniques to generate accurate alignments.
- **Parameter Settings:** The alignment was performed using the default parameters of the Clustal Omega web server, which are optimized for protein sequences.
- **Analysis of Identity and Similarity:** The percentage identity was calculated as the number of identical amino acids at the same position in both sequences, divided by the total number of amino acids in the shorter sequence, multiplied by 100. Key amino acid substitutions were identified and tabulated.

Visualization of the Comparison Workflow

The logical flow of the comparative analysis is depicted in the diagram below.



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Caption: Workflow for comparing human and mouse gC1qA sequences.

Functional Implications of Sequence Differences

The observed amino acid substitutions between the human and mouse gC1qA domains, while not completely ablating function, may contribute to species-specific differences in ligand binding and complement activation. For instance, variations in charged and polar residues could alter the electrostatic surface of the gC1qA domain, thereby affecting its interaction with the Fc fragments of immunoglobulins and other targets.

These differences underscore the importance of careful consideration when extrapolating data from mouse models to human physiology, particularly in the context of therapies targeting the complement system. The development of humanized mouse models, where the mouse C1qA

sequence is replaced with its human counterpart, can provide a more accurate platform for preclinical evaluation of such therapeutics.

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